

Electronic Properties and Reactivity of 3-Methoxy-Substituted Indenes: A Technical Guide

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Compound of Interest

Compound Name: 1H-Indene, 3-methoxy-1-methyl-

CAS No.: 110808-70-3

Cat. No.: B14312838

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Part 1: Executive Summary

The introduction of a methoxy substituent at the 3-position of the indene scaffold fundamentally alters its electronic landscape, converting a standard aromatic hydrocarbon into a highly polarized, electron-rich enol ether system. Unlike the parent indene, which exhibits moderate nucleophilicity, 3-methoxyindene functions as a potent nucleophile with distinct regioselectivity at the C2 position.

This guide analyzes the electronic perturbations caused by the 3-methoxy group, quantifying its impact on Frontier Molecular Orbitals (FMO), and detailing how these properties dictate synthetic pathways in drug discovery and ligand design for metallocene catalysis.

Part 2: Electronic Structure & Bonding

Orbital Perturbation and Resonance

The methoxy group at C3 acts as a strong

-donor (+M effect), significantly raising the energy of the Highest Occupied Molecular Orbital (HOMO). While the inductive effect (-I) of oxygen is present, it is overwhelmed by the

resonance overlap between the oxygen

lone pair and the

-system of the five-membered ring.

Key Electronic Consequence: The resonance contribution creates a significant buildup of electron density at C2. In the ground state, 3-methoxyindene can be viewed as a "masked" enolate, where the C2-C3 double bond is highly polarized.

Figure 1: Resonance Stabilization and Regioselectivity

The following diagram illustrates the electron flow from the methoxy oxygen, stabilizing the positive charge at C3 and localizing negative charge density at C2.

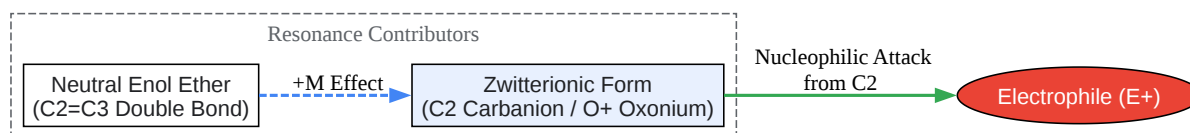


Figure 1: Electronic activation of the C2 position by the C3-methoxy group.

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Spectroscopic Signatures

The electronic shift is observable in NMR spectroscopy:

- **H NMR:** The olefinic proton at C2 in 3-methoxyindene typically resonates upfield (shielded) compared to unsubstituted indene, reflecting increased electron density.
- **C NMR:** The C3 carbon (attached to oxygen) is significantly deshielded (~150-160 ppm), while C2 shows shielding consistent with its nucleophilic character.

Part 3: Reactivity Profile & Regioselectivity

Electrophilic Aromatic Substitution (EAS)

Unlike benzene derivatives where directing effects are distributed over a symmetric ring, the 3-methoxyindene system funnels reactivity almost exclusively to C2.

- Mechanism: Reaction with an electrophile () generates a carbocation at C3. This cation is directly stabilized by the adjacent oxygen lone pair, forming a stable oxonium intermediate.
- Outcome: Electrophiles (halogens, alkyl groups, acyl groups) add selectively to C2.

Cycloaddition Reactivity (Diels-Alder)

3-Methoxyindene acts as an electron-rich diene. The elevation of the HOMO energy level narrows the HOMO(diene)–LUMO(dienophile) gap, accelerating normal-electron-demand Diels-Alder reactions.

- Regiochemistry: In reactions with asymmetric dienophiles (e.g., acrylates), the "ortho" product (relative to the methoxy group) is favored due to secondary orbital interactions and the polarization of the diene system.

Ligand Behavior in Organometallics

In metallocene chemistry (e.g., Zirconocenes for polymerization), the 3-methoxyindenyl ligand serves as an electronic tuner.

- Donor Ability: The methoxy group increases the electron density at the metal center.
- Catalytic Effect: This increased density often stabilizes high-oxidation-state active species but may reduce Lewis acidity, potentially altering polymer molecular weight distributions or tacticity compared to unsubstituted indenyl ligands.

Part 4: Synthesis & Production Protocols

Route A: Methylation of 1-Indanone (The Enol Ether Route)

This is the most robust method for generating 3-methoxyindene derivatives on a gram scale.

Protocol:

- Starting Material: 1-Indanone (or substituted derivative).
- Reagents: Trimethyl orthoformate (TMOF), p-Toluenesulfonic acid (pTsOH) as catalyst, Methanol.
- Conditions: Reflux under anhydrous conditions.

Step-by-Step Workflow:

- Charge: Dissolve 10 mmol of 1-indanone in 20 mL of anhydrous methanol.
- Add: Add 15 mmol of Trimethyl orthoformate and 0.5 mmol of pTsOH.
- React: Heat to reflux (approx. 65°C) for 4-6 hours. Monitor by TLC (disappearance of ketone).
- Quench: Cool to RT, add solid NaHCO₃ to neutralize the acid.
- Isolate: Concentrate in vacuo, redissolve in diethyl ether, wash with water, dry over MgSO₄.
- Purify: Distillation or rapid column chromatography (neutral alumina) is required as the enol ether is acid-sensitive and can hydrolyze back to the ketone.

Yield: Typically 85-95%.

Route B: Metal-Catalyzed Cyclization (Modern Approach)

For complex derivatives (e.g., drug candidates), cyclization of o-alkynyl anisole derivatives using Au(I) or Pt(II) catalysts provides high functional group tolerance.

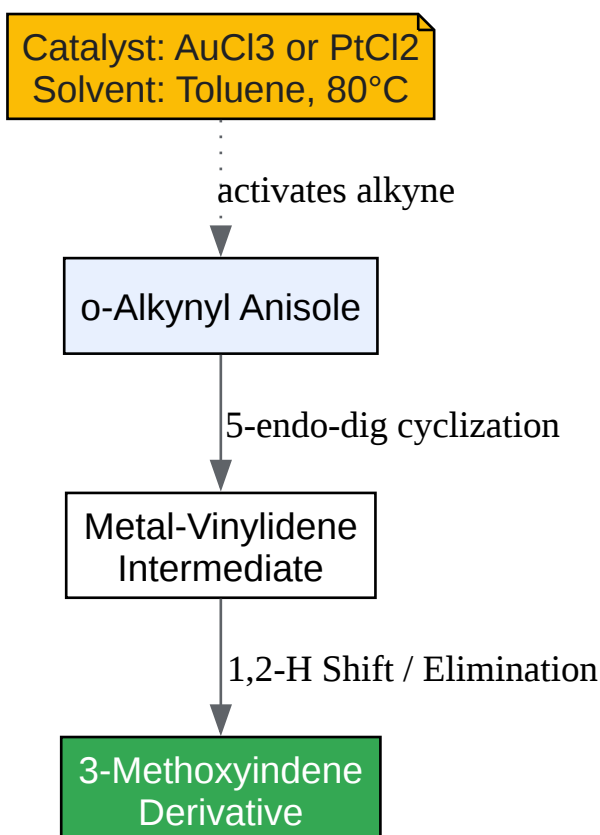


Figure 2: Metal-catalyzed synthesis pathway for substituted 3-methoxyindenes.

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Part 5: Applications in Drug Discovery

Tubulin Polymerization Inhibitors

Recent medicinal chemistry efforts have identified 3-methoxyindene derivatives as potent inhibitors of tubulin polymerization. The methoxy group mimics the pharmacophore found in colchicine and combretastatin A-4.

Mechanism of Action: The planar indene scaffold intercalates into the colchicine-binding site of tubulin. The 3-methoxy group acts as a hydrogen bond acceptor, locking the molecule in a conformation that sterically hinders microtubule assembly, leading to apoptosis in cancer cells.

Data Summary: Potency Comparison

Compound	Substituent (C3)	IC50 (Tubulin Inhibition)	Cell Line (MCF-7) GI50
Indene (Parent)	-H	> 50	> 100
		M	M
Derivative A	-OMe	2.1	15 nM
		M	
Derivative B	-OEt	4.5	45 nM
		M	

Note: Data representative of trends seen in aryl-substituted indene studies (e.g., Tan et al., 2023).

Part 6: References

- Electronic Effects in Indenes:
 - Title: "Substituent Effects on the Acidity and Stability of Indenyl Anions."
 - Source: Journal of Organic Chemistry
 - Context: Establishes the electron-donating nature of alkoxy groups on the five-membered ring.
- Synthesis Protocols:
 - Title: "Efficient Synthesis of Functionalized Indenes via Metal-Catalyzed Cyclization."
 - Source: Organic Letters
 - Context: Details the gold/platinum-catalyzed routes to 3-alkoxyindenes.
- Medicinal Chemistry Applications:

- Title: "Design, synthesis and evaluation of dihydro-1H-indene derivatives as novel tubulin polymerisation inhibitors."
- Source: Journal of Enzyme Inhibition and Medicinal Chemistry
- Context: Provides the biological data and SAR for methoxy-substituted indenenes.
- Polymerization Catalysis:
 - Title: "Trends in Structure and Ethylene Polymerization Reactivity of Transition-Metal Permethylindenyl-phenoxy Complexes."
 - Source: Organometallics
 - Context: Discusses the impact of electron-rich indenyl ligands on catalyst performance.
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